

Proper Disposal of ICI 211965: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ICI 211965

Cat. No.: B1674351

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring a safe and compliant laboratory environment. This document provides essential, step-by-step guidance for the proper disposal of **ICI 211965** (CAS No. 129424-08-4), also known as ZM-211965.

According to its Safety Data Sheet (SDS), **ICI 211965** is not classified as a hazardous substance or mixture.^[1] However, adherence to standard laboratory safety protocols is still essential to minimize any potential risks and ensure environmental responsibility.

Key Safety and Disposal Information

The following table summarizes the primary characteristics of **ICI 211965** relevant to its safe handling and disposal.

Characteristic	Information	Source
Hazard Classification	Not a hazardous substance or mixture	GlpBio Safety Data Sheet[1]
Synonyms	ZM-211965	GlpBio Safety Data Sheet[1]
Formula	C24H23NO2S	GlpBio Safety Data Sheet[1]
Molecular Weight	389.51	GlpBio Safety Data Sheet[1]
Spill Containment	Absorb with liquid-binding material (e.g., diatomite)	GlpBio Safety Data Sheet[1]
Surface Decontamination	Scrub with alcohol	GlpBio Safety Data Sheet[1]
Personal Protective Equipment	Use full personal protective equipment, including safety glasses and gloves.	GlpBio Safety Data Sheet[1]

Experimental Protocols: Disposal Procedures

While **ICI 211965** is not classified as hazardous, it is crucial to follow a structured disposal process to maintain a safe laboratory environment. The following protocols outline the recommended steps for disposing of **ICI 211965** and for managing accidental spills.

Routine Disposal of Unused ICI 211965

- **Review Local Regulations:** Before disposal, always consult your institution's specific guidelines and local regulations for non-hazardous chemical waste.
- **Prepare for Disposal:** Ensure the **ICI 211965** waste is in a sealed, clearly labeled container. The label should include the full chemical name and CAS number.
- **Dispose as Non-Hazardous Waste:** Dispose of the container in the designated non-hazardous chemical waste stream, as directed by your institution's environmental health and safety (EHS) department.

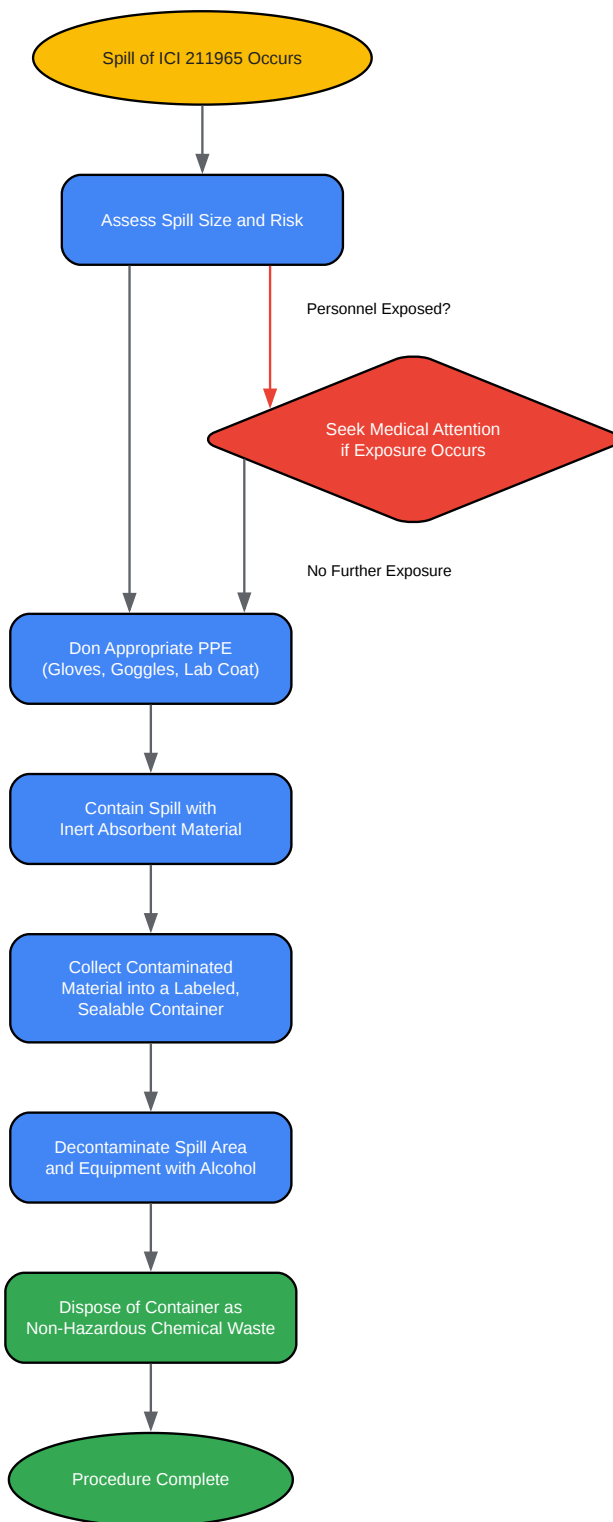
Accidental Spill Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent any potential hazards.

- **Ensure Personnel Safety:** Evacuate non-essential personnel from the immediate spill area. The responding personnel must wear appropriate personal protective equipment (PPE), including lab coats, gloves, and safety glasses.[\[1\]](#)
- **Contain the Spill:** Prevent the spill from spreading. For liquid spills, use an inert, absorbent material such as diatomite or universal binders to contain the substance.[\[1\]](#)
- **Clean the Affected Area:** Once the spill is absorbed, carefully collect the contaminated material and place it into a sealable container.
- **Decontaminate Surfaces:** Scrub the spill area and any contaminated equipment with alcohol to ensure all residual chemical is removed.[\[1\]](#)
- **Dispose of Contaminated Materials:** The sealed container with the absorbed material and any cleaning supplies (e.g., wipes, gloves) should be clearly labeled as "Spill Debris: **ICI 211965**" and disposed of as non-hazardous chemical waste, in accordance with your institution's procedures.
- **Seek Medical Attention if Necessary:**
 - **Eye Contact:** Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek medical attention.[\[1\]](#)
 - **Skin Contact:** Rinse the affected skin thoroughly with water. Remove any contaminated clothing.[\[1\]](#)
 - **Inhalation:** Move to an area with fresh air.[\[1\]](#)
 - **Ingestion:** Wash out the mouth with water. Do not induce vomiting. Seek medical attention.[\[1\]](#)

Visualizing the Disposal Workflow

To further clarify the procedural flow for handling a spill of **ICI 211965**, the following diagram illustrates the decision-making process and necessary actions.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe management and disposal of an **ICI 211965** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.glpbio.com [file.glpbio.com]
- To cite this document: BenchChem. [Proper Disposal of ICI 211965: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1674351#ici-211965-proper-disposal-procedures\]](https://www.benchchem.com/product/b1674351#ici-211965-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com